

# Core Physicochemical Properties and Theoretical Mass

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## Compound of Interest

Compound Name: 3-(Furan-2-yl)-2-hydroxypyridine

CAS No.: 30236-47-6

Cat. No.: B6319408

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The accurate determination of a molecule's identity begins with its fundamental properties: molecular formula and theoretical molecular weight. **3-(Furan-2-yl)-2-hydroxypyridine** is a bifunctional molecule incorporating both a pyridine and a furan moiety, structural motifs prevalent in many biologically active compounds.[\[1\]](#)[\[2\]](#)[\[3\]](#)

## Chemical Structure and Molecular Formula

The structure consists of a furan ring attached at the 2-position to a pyridine ring, which is itself substituted with a hydroxyl group at the 2-position. This arrangement dictates the precise count of each element.

- Pyridine Core: C<sub>5</sub>H<sub>5</sub>N
- Furan Core: C<sub>4</sub>H<sub>4</sub>O
- Assembly: A C-C bond links position 3 of the pyridine ring to position 2 of the furan ring. A hydroxyl group (-OH) replaces the hydrogen at position 2 of the pyridine ring.
- Resulting Molecular Formula: C<sub>9</sub>H<sub>7</sub>NO<sub>2</sub>

## Calculation of Theoretical Molecular Weight

Based on the molecular formula, we can calculate two critical mass values: the average molecular weight (used for bulk stoichiometric calculations) and the monoisotopic mass (the exact mass used in high-resolution mass spectrometry).

- Average Molecular Weight: Calculated using the weighted average atomic mass of each element.
  - Carbon (C):  $9 \times 12.011 \text{ u} = 108.099 \text{ u}$
  - Hydrogen (H):  $7 \times 1.008 \text{ u} = 7.056 \text{ u}$
  - Nitrogen (N):  $1 \times 14.007 \text{ u} = 14.007 \text{ u}$
  - Oxygen (O):  $2 \times 15.999 \text{ u} = 31.998 \text{ u}$
  - Total Average Molecular Weight = 161.16 g/mol
- Monoisotopic Mass: Calculated using the mass of the most abundant isotope of each element ( $^{12}\text{C}$ ,  $^1\text{H}$ ,  $^{14}\text{N}$ ,  $^{16}\text{O}$ ). This is the value experimentally observed in HRMS.
  - Carbon ( $^{12}\text{C}$ ):  $9 \times 12.000000 \text{ u} = 108.000000 \text{ u}$
  - Hydrogen ( $^1\text{H}$ ):  $7 \times 1.007825 \text{ u} = 7.054775 \text{ u}$
  - Nitrogen ( $^{14}\text{N}$ ):  $1 \times 14.003074 \text{ u} = 14.003074 \text{ u}$
  - Oxygen ( $^{16}\text{O}$ ):  $2 \times 15.994915 \text{ u} = 31.989830 \text{ u}$
  - Total Monoisotopic Mass = 161.047679 u

## Summary of Physicochemical Data

| Property                 | Value                                         | Rationale / Standard                                                                               |
|--------------------------|-----------------------------------------------|----------------------------------------------------------------------------------------------------|
| Molecular Formula        | C <sub>9</sub> H <sub>7</sub> NO <sub>2</sub> | Based on structural analysis of constituent rings.                                                 |
| Average Molecular Weight | 161.16 g/mol                                  | IUPAC atomic weights, for stoichiometric calculations.                                             |
| Monoisotopic Mass        | 161.047679 Da                                 | Exact mass of the most abundant isotopes, for HRMS.                                                |
| Predicted logP           | ~1.0 - 1.5                                    | Computational prediction for hydrophobicity.                                                       |
| Parent Scaffolds         | 3-Hydroxypyridine, Furan                      | Heterocyclic building blocks common in pharmaceuticals. <a href="#">[4]</a><br><a href="#">[5]</a> |

## Experimental Verification via High-Resolution Mass Spectrometry (HRMS)

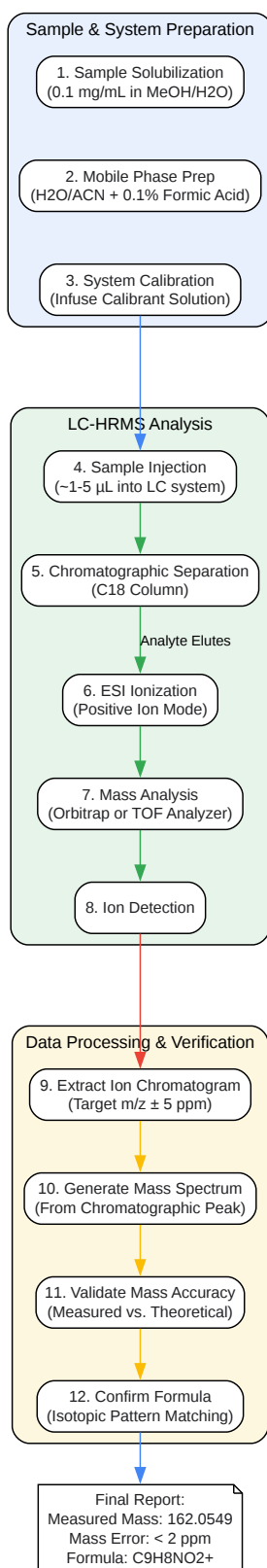
While theoretical calculations provide a target, only experimental verification can confirm the molecular weight and, by extension, the elemental composition of a newly synthesized compound. High-Resolution Mass Spectrometry (HRMS) is the gold standard for this task, offering unparalleled accuracy and confidence in identification.[\[6\]](#)[\[7\]](#) The protocol described below is a self-validating workflow designed for robust and unambiguous characterization.

### Causality of Method Selection

- **Why Mass Spectrometry?** MS directly measures the mass-to-charge ratio ( $m/z$ ) of ions, providing the most direct evidence of molecular weight. It is a highly sensitive technique requiring minimal sample.[\[8\]](#)[\[9\]](#)
- **Why High-Resolution?** HRMS instruments (e.g., Orbitrap, TOF, FT-ICR) can measure  $m/z$  to within a few parts-per-million (ppm). This extreme accuracy allows for the differentiation of molecules with the same nominal mass but different elemental formulas (isobars), thereby confirming the elemental composition.

- Why Electrospray Ionization (ESI)? ESI is a "soft" ionization technique ideal for polar molecules like **3-(Furan-2-yl)-2-hydroxypyridine**. It typically generates protonated molecules ( $[M+H]^+$ ) or deprotonated molecules ( $[M-H]^-$ ) with minimal fragmentation, making the resulting spectrum easy to interpret.

## Experimental Workflow Diagram



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Caption: High-Resolution LC-MS workflow for molecular weight verification.

## Detailed Protocol for HRMS Analysis

This protocol outlines the steps for confirming the molecular weight of a synthesized batch of **3-(Furan-2-yl)-2-hydroxypyridine**.

- System Preparation and Calibration:
  - Objective: To ensure the mass spectrometer is operating within specified accuracy (< 5 ppm).
  - Procedure: Prepare the mobile phases (A: Water + 0.1% Formic Acid; B: Acetonitrile + 0.1% Formic Acid). Before sample analysis, perform a system calibration using a standard, well-characterized calibration solution appropriate for the instrument's mass range and positive ionization mode. This step is critical for ensuring trustworthiness.
- Sample Preparation:
  - Objective: To prepare a clean, soluble sample at an appropriate concentration for ESI-MS.
  - Procedure: Accurately weigh and dissolve the sample in a suitable solvent (e.g., methanol or a mixture of acetonitrile and water) to a final concentration of approximately 0.1 mg/mL. Filter the sample through a 0.22 µm syringe filter to remove any particulates that could clog the system.
- LC-MS Method Configuration:
  - Objective: To separate the analyte from potential impurities and introduce it into the mass spectrometer.
  - Chromatography: Use a standard C18 analytical column. Program a gradient elution from 5% B to 95% B over several minutes to ensure the compound elutes as a sharp peak.
  - Mass Spectrometry: Set the instrument to acquire data in positive ion mode (to detect  $[M+H]^+$ ). Define a full scan range from m/z 100 to 500. Set the resolution to a high value (e.g., >60,000) to achieve the necessary mass accuracy.
- Data Acquisition and Analysis:

- Objective: To acquire and process the data to determine the experimental mass.
- Procedure: Inject 1-5  $\mu\text{L}$  of the prepared sample. Once the run is complete, process the data using the instrument's software.
- Analysis:
  - Locate the chromatographic peak for the compound of interest.
  - Generate the mass spectrum corresponding to this peak.
  - Identify the peak for the protonated molecule,  $[\text{M}+\text{H}]^+$ . Its theoretical  $m/z$  is 161.047679 (monoisotopic mass) + 1.007276 (mass of  $\text{H}^+$ ) = 162.054955.
  - Compare the experimentally measured  $m/z$  to this theoretical value. The mass error should be below 5 ppm, and ideally below 2 ppm.
  - Further validate the finding by examining the isotopic pattern, which should match the theoretical pattern for a  $\text{C}_9\text{H}_7\text{NO}_2$  molecule.

## Synthesis and Broader Characterization Context

The determination of molecular weight is a cornerstone of a broader characterization strategy. The synthesis of 3-hydroxypyridines often involves the rearrangement of furan derivatives, a process that can be performed with ammonia at high temperature and pressure.<sup>[3][10]</sup> Understanding the reaction pathway is crucial for anticipating potential byproducts that might interfere with analysis.

For unambiguous structural confirmation, HRMS data must be correlated with other spectroscopic techniques. As demonstrated in the characterization of related furan-terpyridine derivatives, Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy are essential to confirm the connectivity and functional groups of the molecule.<sup>[6][7]</sup>

## Conclusion

The theoretical molecular weight of **3-(Furan-2-yl)-2-hydroxypyridine** ( $\text{C}_9\text{H}_7\text{NO}_2$ ) is 161.16 g/mol (average mass) with a monoisotopic mass of 161.047679 Da. For all research and development purposes, this value must be confirmed experimentally. The authoritative method

for this is High-Resolution Mass Spectrometry, which provides a highly accurate mass measurement capable of verifying the compound's elemental composition. The detailed workflow presented in this guide offers a robust, self-validating system for any scientist or professional engaged in the synthesis, analysis, or development of this and related heterocyclic compounds.

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